

# Application Notes and Protocols for Evaluating Tiafenacil Efficacy in Field Trials

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## Compound of Interest

Compound Name: Tiafenacil

Cat. No.: B1428544

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These application notes provide a comprehensive guide to designing and conducting field trials to evaluate the efficacy of the herbicide **tiafenacil**. The protocols outlined below are intended to ensure robust and reliable data collection for the assessment of this non-selective, post-emergence herbicide.

## Introduction to Tiafenacil

**Tiafenacil** is a potent, fast-acting herbicide belonging to the pyrimidinedione chemical class.<sup>[1]</sup> Its mode of action is the inhibition of the protoporphyrinogen oxidase (PPO) enzyme, which is classified as a Group 14 (WSSA) or Group E (HRAC) herbicide.<sup>[2][3]</sup> This inhibition leads to the accumulation of protoporphyrin IX, which, in the presence of light, causes rapid lipid peroxidation and disruption of cell membranes in susceptible plants.<sup>[1][4]</sup> Consequently, treated weeds exhibit symptoms of chlorosis and necrosis within hours of application, leading to death within a few days.

**Tiafenacil** is a non-selective contact herbicide with excellent burndown activity on a wide range of emerged broadleaf and grass weeds, particularly when applied to young, actively growing plants (generally less than 5 inches tall). It has no pre-emergence activity due to its rapid degradation in the soil. For optimal performance, **tiafenacil** must be applied with an adjuvant such as a methylated seed oil/crop oil concentrate (MSO/COC) or a nonionic surfactant (NIS).

## Experimental Design and Setup

A well-designed field trial is crucial for obtaining meaningful data on herbicide efficacy. The following protocol outlines the key steps for setting up a field trial to test **tiafenacil**.

### Site Selection and Preparation

- **Site History:** Select a field with a known and uniform infestation of the target weed species. Avoid areas with significant variations in soil type, drainage, or topography.
- **Plot Establishment:** The experimental design should be a Randomized Complete Block Design (RCBD) to account for field variability. Each treatment should be replicated at least four times.
- **Plot Size:** Individual plots should be large enough to allow for accurate application and assessment while minimizing edge effects. A typical plot size is 3 meters wide by 10 meters long.
- **Buffer Zones:** Establish buffer zones or border rows between plots to prevent spray drift and other interferences between treatments.

### Treatment Plan

The treatment plan should include a range of **tiafenacil** application rates to determine the optimal dosage for effective weed control.

- **Untreated Control:** An untreated control plot must be included in each replication to serve as a baseline for comparison.
- **Tiafenacil Rates:** Include a range of application rates, such as 0.5, 1.0, and 1.5 oz/A of a 70WG formulation (equivalent to approximately 0.022 to 0.067 lbs ai/acre). It is also recommended to test rates at half and double the intended label rate to evaluate both efficacy and potential crop phytotoxicity.
- **Standard Treatment:** Include a currently registered and commonly used herbicide with a similar spectrum of control as a standard for comparison.

- Adjuvants: Ensure that all **tiafenacil** treatments are applied with an appropriate adjuvant (e.g., MSO at 1% v/v) and ammonium sulfate (AMS), as recommended.

## Experimental Protocols

### Herbicide Application

- Equipment: Use a calibrated backpack sprayer or a research plot sprayer equipped with flat-fan nozzles to ensure uniform application.
- Application Timing: Apply **tiafenacil** post-emergence when target weeds are in the 2-4 leaf stage and are actively growing. Note the growth stage of both the crop (if applicable) and the weeds at the time of application.
- Spray Volume: A minimum spray volume of 140 liters per hectare is recommended to ensure thorough coverage of the target weeds.
- Environmental Conditions: Record environmental conditions at the time of application, including temperature, relative humidity, wind speed, and cloud cover, as these can influence herbicide activity.

### Data Collection

Consistent and timely data collection is essential for evaluating herbicide performance.

- Weed Efficacy Assessment:
  - Visual Ratings: Conduct visual assessments of weed control at 7, 14, and 28 days after treatment (DAT). Ratings should be made on a scale of 0% (no control) to 100% (complete weed death) relative to the untreated control plots.
  - Weed Density: Count the number of individual weed species within a designated quadrat (e.g., 1m<sup>2</sup>) in the center of each plot before application and at specified intervals after treatment.
  - Weed Biomass: At the final assessment, harvest the above-ground weed biomass from the quadrat, dry it in an oven at 70°C for 72 hours, and record the dry weight.

- Crop Injury Assessment (if applicable):
  - Visually assess crop injury (phytotoxicity) at 7 and 14 DAT on a scale of 0% (no injury) to 100% (crop death).
- Crop Yield (if applicable):
  - At crop maturity, harvest the yield from the center rows of each plot to avoid edge effects. Adjust the yield to a standard moisture content.

## Statistical Analysis

All collected data should be subjected to statistical analysis to determine the significance of treatment effects.

- Analysis of Variance (ANOVA): Use ANOVA to analyze the data for weed control, weed biomass, crop injury, and yield.
- Mean Separation: If the ANOVA indicates significant treatment effects, use a mean separation test, such as Fisher's Protected LSD or Tukey's HSD, to compare treatment means.
- Dose-Response Analysis: If multiple rates of **tiafenacil** are tested, a dose-response analysis can be performed to determine the rate required for a certain level of weed control (e.g., ED50 or ED90).

## Data Presentation

Summarize all quantitative data in clearly structured tables for easy comparison.

Table 1: Visual Weed Control Efficacy of **Tiafenacil** at Different Assessment Timings

Treatment	Rate (oz/A)	Adjuvant	7 DAT (%)	14 DAT (%)	28 DAT (%)
Untreated Control	-	-	0	0	0
Tiafenacil 70WG	0.5	MSO + AMS			
Tiafenacil 70WG	1.0	MSO + AMS			
Tiafenacil 70WG	1.5	MSO + AMS			
Standard Herbicide	Label Rate	MSO + AMS			

Table 2: Effect of **Tiafenacil** on Weed Density and Biomass at 28 DAT

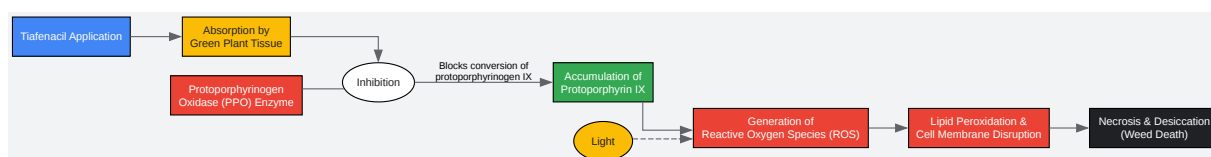
Treatment	Rate (oz/A)	Adjuvant	Weed Density (plants/m <sup>2</sup> )	Weed Dry Biomass (g/m <sup>2</sup> )
Untreated Control	-	-		
Tiafenacil 70WG	0.5	MSO + AMS		
Tiafenacil 70WG	1.0	MSO + AMS		
Tiafenacil 70WG	1.5	MSO + AMS		
Standard Herbicide	Label Rate	MSO + AMS		

Table 3: Crop Injury and Yield Response to **Tiafenacil** Applications

Treatment	Rate (oz/A)	Adjuvant	Crop Injury 7 DAT (%)	Crop Injury 14 DAT (%)	Crop Yield (bu/A)
Untreated Control	-	-	0	0	
Tiafenacil 70WG	0.5	MSO + AMS			
Tiafenacil 70WG	1.0	MSO + AMS			
Tiafenacil 70WG	1.5	MSO + AMS			
Standard Herbicide	Label Rate	MSO + AMS			

## Visualizations

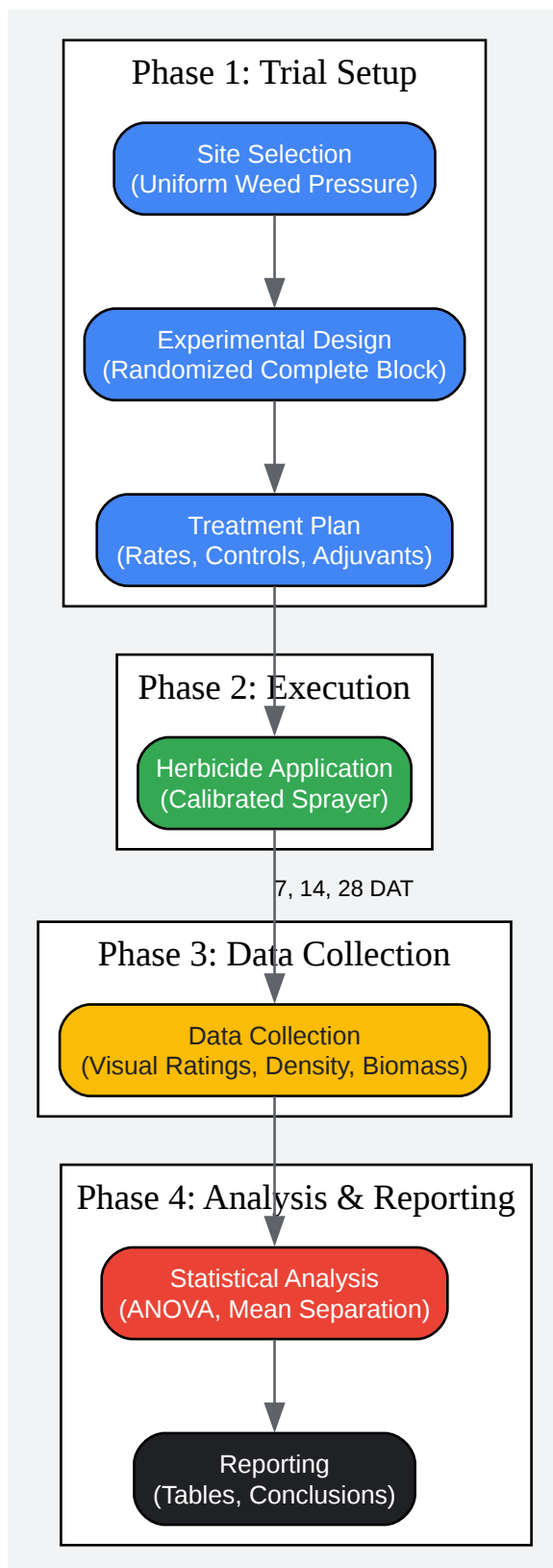
### Tiafenacil Mode of Action Signaling Pathway



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Caption: **Tiafenacil**'s mode of action: PPO inhibition leading to weed death.

### Experimental Workflow for Tiafenacil Field Trials



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## References

- 1. [apvma.gov.au](http://apvma.gov.au) [[apvma.gov.au](http://apvma.gov.au)]
- 2. [downloads.regulations.gov](http://downloads.regulations.gov) [[downloads.regulations.gov](http://downloads.regulations.gov)]
- 3. Proposed Registration of Tiafenacil Herbicide | Mississippi Soybean Promotion Board [[mssoy.org](http://mssoy.org)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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